

# Application Note: Optimized Storage and Handling Protocols for Neocarratetraose Disodium Salt

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## Compound of Interest

*Compound Name:* Neocarratetraose 4(1),4(3)-disulfate disodium salt

*CAS No.:* 108347-92-8

*Cat. No.:* B1140613

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## Abstract & Core Directive

Neocarratetraose disodium salt (CAS: 108347-92-8) is a sulfated tetrasaccharide derived from -carrageenan.<sup>[1]</sup> It serves as a critical reference standard in carbohydrate analysis, enzymatic kinetic studies (-carrageenase activity), and pharmaceutical quality control.

Unlike simple sugars, Neocarratetraose possesses a 3,6-anhydro-D-galactose moiety that introduces a specific chemical vulnerability: acid-catalyzed hydrolysis. Improper storage or reconstitution in acidic media can lead to rapid cleavage of the glycosidic bond, rendering the standard useless.

This guide moves beyond generic "store at 4°C" advice. It provides a chemically grounded protocol designed to preserve the structural integrity of the sulfate groups and the acid-labile glycosidic linkages over long-term storage.

## Physicochemical Profile

Understanding the molecule is the first step to preserving it.

| Property              | Specification                                                         |
|-----------------------|-----------------------------------------------------------------------|
| Chemical Name         | -Neocarratetraose-41,43-di-O-sulfate disodium salt                    |
| Molecular Formula     |                                                                       |
| Molecular Weight      | ~834.64 g/mol                                                         |
| Solubility            | Highly soluble in water (>50 mg/mL); Insoluble in ethanol/acetone.[2] |
| Hygroscopicity        | High. Sulfated oligosaccharides readily absorb atmospheric moisture.  |
| Critical pH Stability | pH 7.0 – 9.0. Unstable below pH 5.0 (glycosidic cleavage).            |
| Appearance            | White to off-white lyophilized powder.                                |

## Critical Vulnerabilities & Expert Insight

### The Acid-Lability Trap

The defining feature of

-carrageenan derivatives is the 3,6-anhydro-D-galactose (DA) unit. The glycosidic bond linking this unit to the neighboring galactose is significantly more acid-labile than typical galactopyranose linkages.

- Mechanism: Protons ( ) protonate the glycosidic oxygen. The strained 3,6-anhydro ring facilitates the departure of the leaving group, leading to hydrolysis even under mild acidic conditions (pH < 4.0).
- Practical Implication: Never reconstitute in unbuffered water if the water source is slightly acidic (common with Milli-Q water absorbing atmospheric

, dropping pH to ~5.5). Always use a neutral buffer.

## Hygroscopic Aggregation

As a sulfated sodium salt, the molecule acts as a desiccant. Absorption of water leads to:

- Weighing Errors: Mass becomes water-weight dependent.
- Hydrolysis: Presence of water allows slow chemical degradation if temperature excursions occur.

## Protocol: Solid State Storage

Objective: Maintain the powder in a dehydrated, chemically inert state.

### Step 1: Arrival & Inspection

- Visual Check: The product should be a loose, white powder. If it appears "gummy" or clumped, moisture ingress has occurred during transit.
- Container Integrity: Ensure the vial septum is sealed.

### Step 2: Long-Term Storage Conditions

- Temperature: -20°C is recommended for storage > 3 months. (4°C is acceptable for active use < 3 months).
- Atmosphere: Store under Argon or Nitrogen if possible.
- Desiccation: The vial should be placed inside a secondary container (e.g., a sealed jar or Falcon tube) containing active desiccant packets (silica gel).

### Step 3: The "Warm-Up" Rule (Crucial)

Before opening the vial, allow it to equilibrate to Room Temperature (20-25°C) for at least 30 minutes inside the desiccator.

- Why? Opening a cold vial (-20°C) in humid lab air causes immediate condensation on the powder. This moisture initiates clumping and degradation.

## Protocol: Reconstitution & Solution Handling

Objective: Create a stable stock solution free from acid hydrolysis risks.

### Reconstitution Solvent

- Recommended: 10 mM Ammonium Bicarbonate (pH 7.5 - 8.0) or Phosphate Buffered Saline (PBS, pH 7.4).
  - Expert Note: Ammonium bicarbonate is volatile, making it ideal if the sample needs to be lyophilized later.
- Avoid: Unbuffered Milli-Q water (often pH ~5.5) or Acetate buffers (pH < 5).

### Workflow

- Calculate: Determine volume for a stock concentration (e.g., 10 mM or 10 mg/mL).
- Add Solvent: Add buffer directly to the vial if possible to recover all material.
- Dissolve: Vortex gently. Do not sonicate extensively (heat generation can degrade sulfates).
- Aliquot: Do not store the bulk solution. Divide into single-use aliquots (e.g., 50 µL) in PCR tubes or microcentrifuge tubes.

### Solution Storage

| Condition           | Stability Estimate | Notes                                                                                      |
|---------------------|--------------------|--------------------------------------------------------------------------------------------|
| 4°C (Fridge)        | 1 - 2 Weeks        | Risk of microbial growth; ensure pH > 7.                                                   |
| -20°C (Freezer)     | 6 Months           | Recommended.                                                                               |
| -80°C (Deep Freeze) | > 1 Year           | Best for reference standards.                                                              |
| Freeze-Thaw         | Avoid              | Max 1 cycle. Repeated freezing shears the matrix and alters concentration via sublimation. |

## Quality Control & Troubleshooting

### Verification Methods

If the integrity of the standard is questioned, use these methods:

- TLC (Thin Layer Chromatography):
  - Mobile Phase: n-Butanol : Acetic Acid : Water (2:1:1).
  - Stain: Diphenylamine/Aniline or Naphthoresorcinol (specific for ketoses/anhydro sugars).
  - Sign of Degradation: Appearance of lower molecular weight spots (disaccharides or monosaccharides) or a smear.
- HPAEC-PAD (High-Performance Anion-Exchange Chromatography):
  - The gold standard for charged oligosaccharides. Degradation will shift retention times significantly.

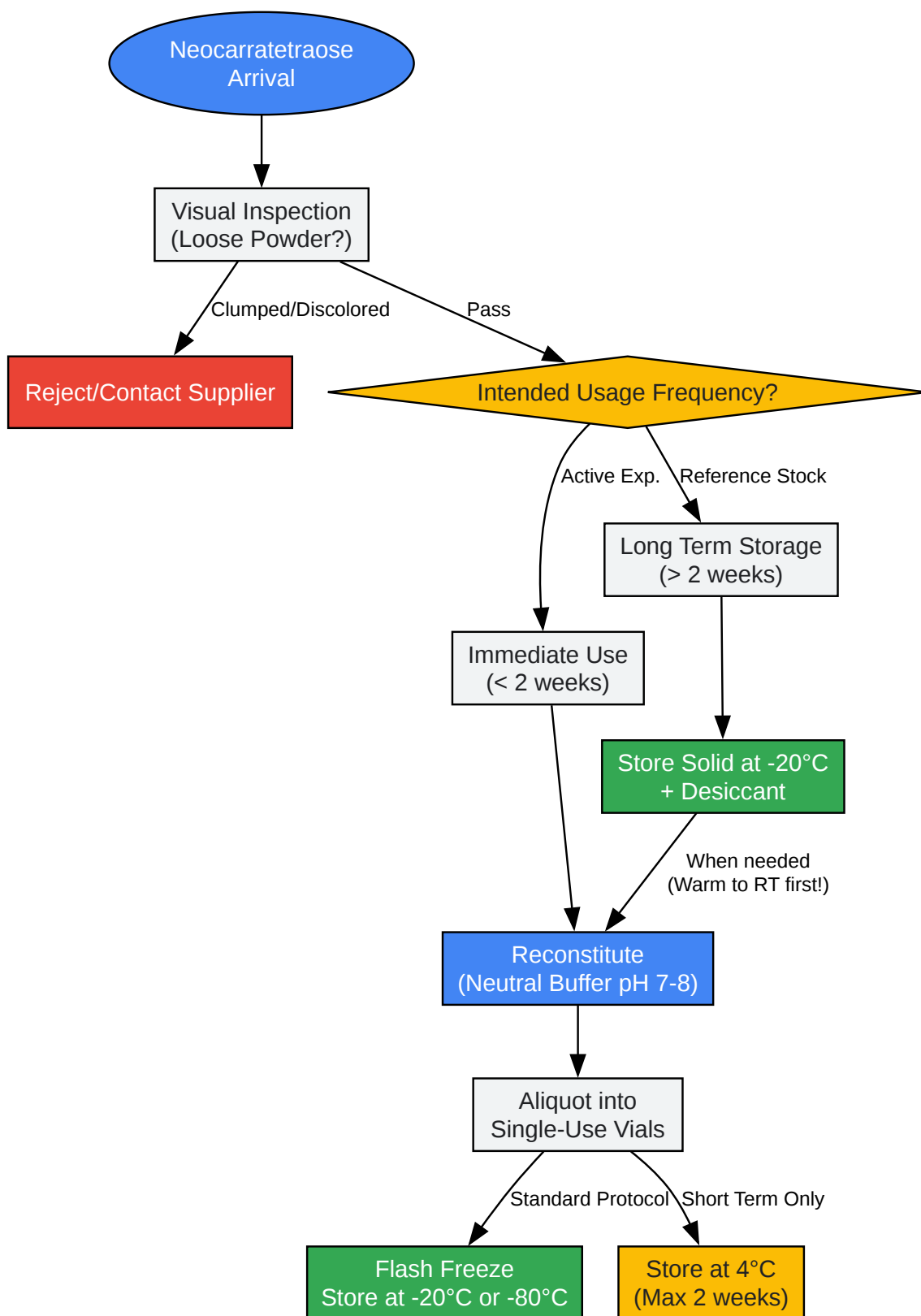
### Troubleshooting Table

| Issue                       | Probable Cause                         | Corrective Action                                                   |
|-----------------------------|----------------------------------------|---------------------------------------------------------------------|
| Powder is sticky/clumped    | Moisture absorption.                   | Dry under vacuum (SpeedVac) for 30 min. Store with fresh desiccant. |
| Solution turns yellow       | Oxidation or extreme pH contamination. | Discard. Irreversible chemical change.                              |
| Loss of biological activity | Desulfation or Hydrolysis.             | Check pH of storage buffer. Ensure storage was at -20°C.            |

## Visualized Protocols (Graphviz)

### Diagram 1: Storage & Handling Decision Tree

This logic flow ensures the user makes the correct decision based on their usage frequency.

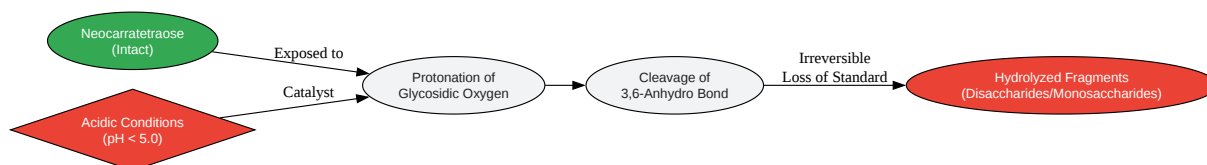


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Caption: Decision matrix for the storage and reconstitution of Neocarratetraose, prioritizing protection against hydrolysis and moisture.

## Diagram 2: The Acid Hydrolysis Risk Mechanism

Visualizing why pH control is non-negotiable for this molecule.



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Caption: The degradation pathway of Neocarratetraose in acidic conditions, highlighting the critical control point (pH).

## References

- Dextra Laboratories. Neocarratetraose-41, 43-di-O-sulfate sodium salt Product Page. Retrieved from
- Marine-Oligo (BZ Oligo). Kappa-Neocarratetraose disulfate disodium salt Technical Data. Retrieved from
- US Biological. Neocarratetraose-41, 43-di-O-sulfate sodium salt Specifications. Retrieved from
- Yao, Z., et al. (2013).  
-Carrageenase from Marine Cellulophaga lytica strain N5-2. MDPI Int. J. Mol. Sci. 2013, 14, 24592-24602. (Demonstrates enzymatic stability and hydrolysis conditions). Retrieved from
- Santa Cruz Biotechnology. Neocarratetraose 41,43-disulfate disodium salt. Retrieved from

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## Sources

- 1. [dextrauk.com](https://dextrauk.com) [[dextrauk.com](https://dextrauk.com)]
- 2. [cdn.usbio.net](https://cdn.usbio.net) [[cdn.usbio.net](https://cdn.usbio.net)]
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